

Illuminating the Iron Scavenger: Methods for Fluorescently Labeling Coelichelin

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Application Notes & Protocols

This document provides detailed methods for the fluorescent labeling of **coelichelin**, a tetrapeptide hydroxamate siderophore produced by Streptomyces coelicolor. Fluorescently tagged **coelichelin** is an invaluable tool for studying bacterial iron acquisition, siderophore-mediated drug delivery, and for screening new antimicrobial agents that target these pathways. The protocols outlined below describe two primary strategies for labeling **coelichelin**: targeting its primary amine groups and its carboxylic acid groups.

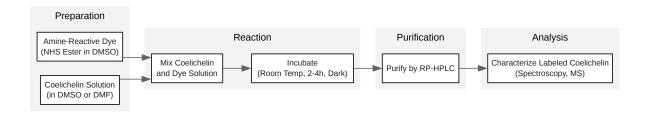
Coelichelin possesses two primary amine groups and a C-terminal carboxylic acid that serve as potential sites for covalent attachment of fluorescent dyes. The choice of labeling strategy will depend on the desired location of the fluorescent probe and the potential impact on **coelichelin**'s biological activity.

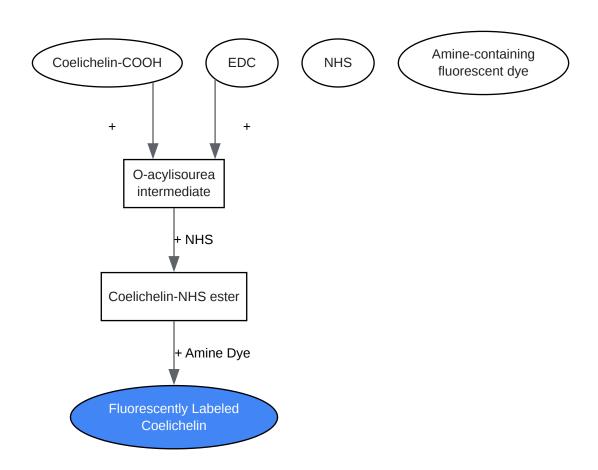
Method 1: Labeling of Primary Amines via N-Hydroxysuccinimide (NHS) Ester Chemistry

This is the most common and straightforward method for labeling peptides. Amine-reactive fluorescent dyes containing an NHS ester group react with the primary amines of **coelichelin** to form stable amide bonds.



Experimental Workflow: Amine-Reactive Labeling





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